

1-(4-Chlorophenyl)piperidin-2-one proper disposal procedures

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)piperidin-2-one

CAS No.: 27471-37-0

Cat. No.: B3256678

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1-(4-Chlorophenyl)piperidin-2-one Proper Disposal Procedures

Part 1: Executive Summary & Chemical Profile

1-(4-Chlorophenyl)piperidin-2-one is a chlorinated lactam derivative, frequently utilized as a pharmaceutical intermediate in the synthesis of anticoagulant drugs (e.g., Apixaban structural analogs) and other bioactive scaffolds.^[1] Its disposal requires strict adherence to protocols for halogenated organic solids to prevent environmental contamination and the formation of toxic combustion byproducts (e.g., dioxins, hydrochloric acid).

Chemical Identification

Property	Detail
Chemical Name	1-(4-Chlorophenyl)piperidin-2-one
Functional Class	Aryl-lactam / Halogenated Organic
Physical State	Solid (Crystalline powder, typically off-white to beige)
Molecular Formula	C ₁₁ H ₁₂ ClNO
Solubility	Low in water; soluble in DMSO, Methanol, Dichloromethane
Key Hazard	Irritant (Skin/Eye/Respiratory), Potential Aquatic Toxicity, Emits HCl upon combustion

Part 2: Hazard Identification & Waste Classification

Effective disposal begins with accurate classification. This compound must be segregated from non-halogenated wastes due to the chlorine atom, which dictates specific incineration parameters.

Regulatory Classification

- RCRA (USA): While not always explicitly listed on the P or U lists, it should be managed as Hazardous Waste due to potential toxicity and the presence of halogenated organic compounds.
- EU Waste Framework Directive: Classify under 07 05 13* (solid wastes containing hazardous substances).
- GHS Labeling: Warning (Irritant, Aquatic Toxicity).

Incompatibility Matrix

- Strong Oxidizers: Risk of fire/explosion.[\[2\]](#)
- Strong Acids/Bases: Potential for hydrolysis or exothermic reaction.

- Alkali Metals: Risk of violent reaction.

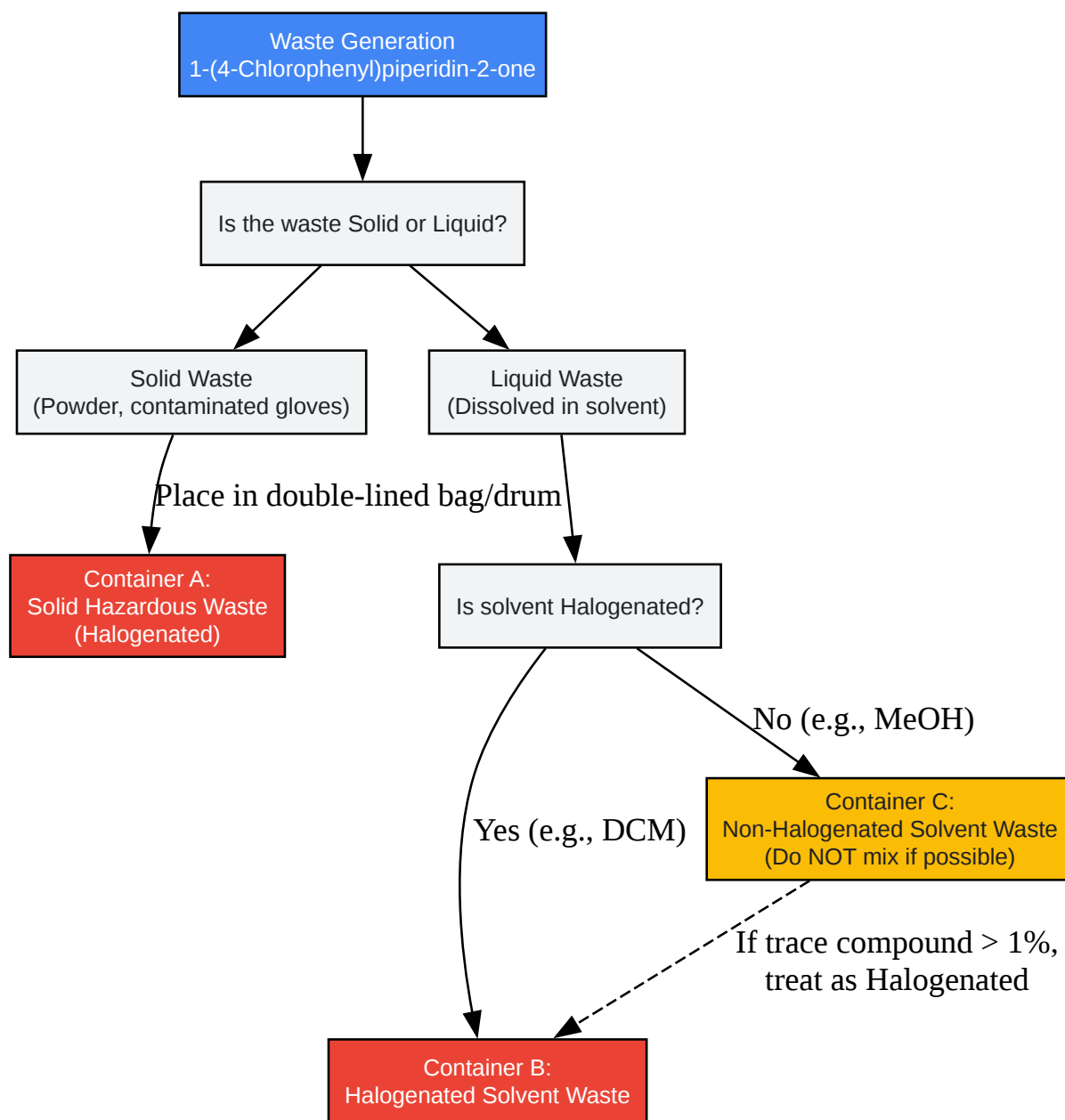
Part 3: Pre-Disposal Handling & Segregation

Critical Directive: Never dispose of this compound down the drain or in general trash.

Step-by-Step Segregation Protocol

- Container Selection: Use a high-density polyethylene (HDPE) or glass container. Avoid metal containers if the waste is acidic or wet.
- Labeling: Affix a hazardous waste label immediately. Clearly print:
 - "Hazardous Waste - Solid"^[1]
 - "Contains: **1-(4-Chlorophenyl)piperidin-2-one**"^[1]
 - "Halogenated Organic"
- Segregation: Keep separate from non-halogenated solvents (e.g., acetone, ethanol) to avoid cross-contamination fees and processing hazards.

Visual Workflow: Waste Segregation Decision Tree



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Figure 1: Decision tree for segregating **1-(4-Chlorophenyl)piperidin-2-one** waste streams to ensure proper downstream processing.

Part 4: Disposal Procedures

A. Small-Scale Laboratory Disposal (< 1 kg)[1]

- Collection: Transfer solid waste into a wide-mouth HDPE jar.

- Solids Contamination: Place contaminated paper towels, gloves, and weighing boats into a clear, 6-mil polyethylene bag. Seal with tape and place inside the solid waste container.
- Labeling: Mark the container with the accumulation start date.
- Hand-off: Contact your Environmental Health & Safety (EHS) office for pickup. Do not transport in personal vehicles.

B. Large-Scale / Bulk Disposal (> 1 kg)

- Packaging: Use UN-rated fiber or poly drums (e.g., 1A2 or 1H2).
- Liner: Ensure a minimum 6-mil liner is used.
- Documentation: Prepare a waste manifest listing the specific chemical name and CAS number (if available on the original container; otherwise use generic "Halogenated Organic Solid").

C. Recommended Destruction Method

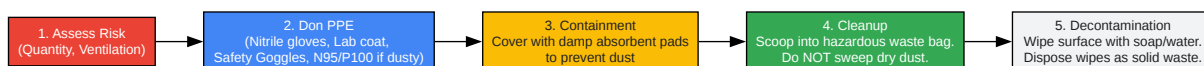
The only acceptable final destruction method for this compound is High-Temperature Incineration at a licensed facility.

- Why: The chlorine atom requires temperatures >1100°C to ensure complete bond breaking.
- Scrubbing: The incinerator must be equipped with a wet scrubber to neutralize the Hydrogen Chloride (HCl) gas generated during combustion.

Part 5: Emergency Spill Response

If a spill occurs, immediate containment is necessary to prevent spread.

Spill Response Workflow



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Figure 2: Operational workflow for safely managing a solid spill of **1-(4-Chlorophenyl)piperidin-2-one**.

Part 6: References

- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for Chlorinated Piperidinone Derivatives. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. Retrieved from [[Link](#)][1]
- European Chemicals Agency (ECHA). Guidance on the compilation of safety data sheets. Retrieved from [[Link](#)]

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Sources

- 1. 1-(4-Chlorophenyl)-3-(1-piperidinyl)-2,5-pyrrolidinedione | BLD Pharm [bldpharm.com]
- 2. fishersci.com [fishersci.com]
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